A Comprehensive Spectroscopic and Chiroptical Guide to (R)-(-)-2-(Anilinomethyl)pyrrolidine

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Compound of Interest

Compound Name:	*(R)-(-)-2-(Anilinomethyl)pyrrolidine*
CAS No.:	*68295-45-4*
Cat. No.:	*B1588410*

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This technical guide provides an in-depth analysis of the spectroscopic and chiroptical properties of **(R)-(-)-2-(anilinomethyl)pyrrolidine**, a key chiral diamine utilized in asymmetric synthesis and catalysis. The data and protocols presented herein are intended for researchers, scientists, and professionals in drug development and chemical synthesis, offering a foundational understanding of the structural characterization of this versatile molecule.

Introduction

(R)-(-)-2-(Anilinomethyl)pyrrolidine is a chiral diamine that has found significant application as a ligand in a variety of metal-catalyzed asymmetric reactions. Its efficacy is derived from the stereodefined pyrrolidine ring, which creates a specific chiral environment around the metal center, thereby influencing the stereochemical outcome of the reaction. Accurate and thorough spectroscopic characterization is paramount for confirming the identity, purity, and stereochemical integrity of this compound before its application in sensitive chemical transformations. This guide details the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, alongside chiroptical analysis, providing a complete spectroscopic signature of the molecule.

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Molecular Structure and Atom Numbering

To ensure clarity in the assignment of spectroscopic signals, the following standardized numbering scheme for the atoms in **(R)-(-)-2-(anilinomethyl)pyrrolidine** will be utilized throughout this guide.

Caption: Molecular structure and atom numbering scheme for **(R)-(-)-2-(anilinomethyl)pyrrolidine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules in solution. For **(R)-(-)-2-(anilinomethyl)pyrrolidine**, both ^{1}H and ^{13}C NMR provide critical information about the connectivity and chemical environment of each atom.

^{1}H and ^{13}C NMR Spectroscopic Data

The following tables summarize the expected chemical shifts for **(R)-(-)-2-(anilinomethyl)pyrrolidine**. It is important to note that the spectroscopic data for the (S)-enantiomer is identical to the (R)-enantiomer, as they are mirror images. A publication by Dunina, V. V., et al. (2007) describes the synthesis and characterization of the (S)-enantiomer, and the data presented here is consistent with their findings.[1]

Table 1: ^{1}H NMR Spectroscopic Data for **(R)-(-)-2-(Anilinomethyl)pyrrolidine** (in $CDCl_3$)

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Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.25 - 7.15	m	2H	H-3', H-5' (Ar-H)
6.75 - 6.65	m	3H	H-2', H-4', H-6' (Ar-H)
~4.0 (broad s)	s	2H	NH (pyrrolidine & aniline)
3.40 - 3.30	m	1H	H-2
3.20 - 3.05	m	2H	H-6
2.95 - 2.80	m	2H	H-5
1.95 - 1.70	m	4H	H-3, H-4

Table 2: ^{13}C NMR Spectroscopic Data for **(R)-(-)-2-(Anilinomethyl)pyrrolidine** (in $CDCl_3$)

Chemical Shift (δ) ppm	Assignment
148.2	C-1'
129.3	C-3', C-5'
117.5	C-4'
113.0	C-2', C-6'
60.5	C-2
48.1	C-6
46.8	C-5
29.5	C-3
25.4	C-4

Experimental Protocol for NMR Data Acquisition

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The choice of experimental parameters is crucial for obtaining high-quality NMR spectra. The following protocol is a validated starting point for the analysis of **(R)-(-)-2-(anilinomethyl)pyrrolidine**.

Objective: To obtain high-resolution ^{1}H and ^{13}C NMR spectra for structural confirmation.

Methodology:

- Sample Preparation:
  - Accurately weigh approximately 10-20 mg of **(R)-(-)-2-(anilinomethyl)pyrrolidine**.
  - Dissolve the sample in ~0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard. The choice of $CDCl_3$ is based on its excellent solubilizing properties for this class of compounds and its well-defined residual solvent signal for referencing.
  - Transfer the solution to a 5 mm NMR tube.
- Instrumentation and Parameters:
  - Spectrometer: A 400 MHz (or higher field) spectrometer is recommended for better signal dispersion.
  - ^{1}H NMR:
    - Pulse Program: Standard single-pulse sequence (e.g., 'zg30').
    - Acquisition Time: ~3-4 seconds.
    - Relaxation Delay: 2-5 seconds. A longer delay ensures full relaxation of all protons, which is important for accurate integration.
    - Number of Scans: 16-32, to achieve an adequate signal-to-noise ratio.
  - ^{13}C NMR:
    - Pulse Program: Proton-decoupled single-pulse sequence with NOE (e.g., 'zgpg30').

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- Acquisition Time: ~1-2 seconds.
- Relaxation Delay: 2 seconds.
- Number of Scans: 1024 or more, due to the low natural abundance of the ^{13}C isotope.

- Data Processing:
  - Apply a Fourier transform to the acquired Free Induction Decay (FID).
  - Phase correct the resulting spectrum.
  - Calibrate the chemical shift axis to the TMS signal at 0.00 ppm for ^{1}H and the central peak of the $CDCl_3$ triplet at 77.16 ppm for ^{13}C.
  - Integrate the signals in the ^{1}H spectrum.

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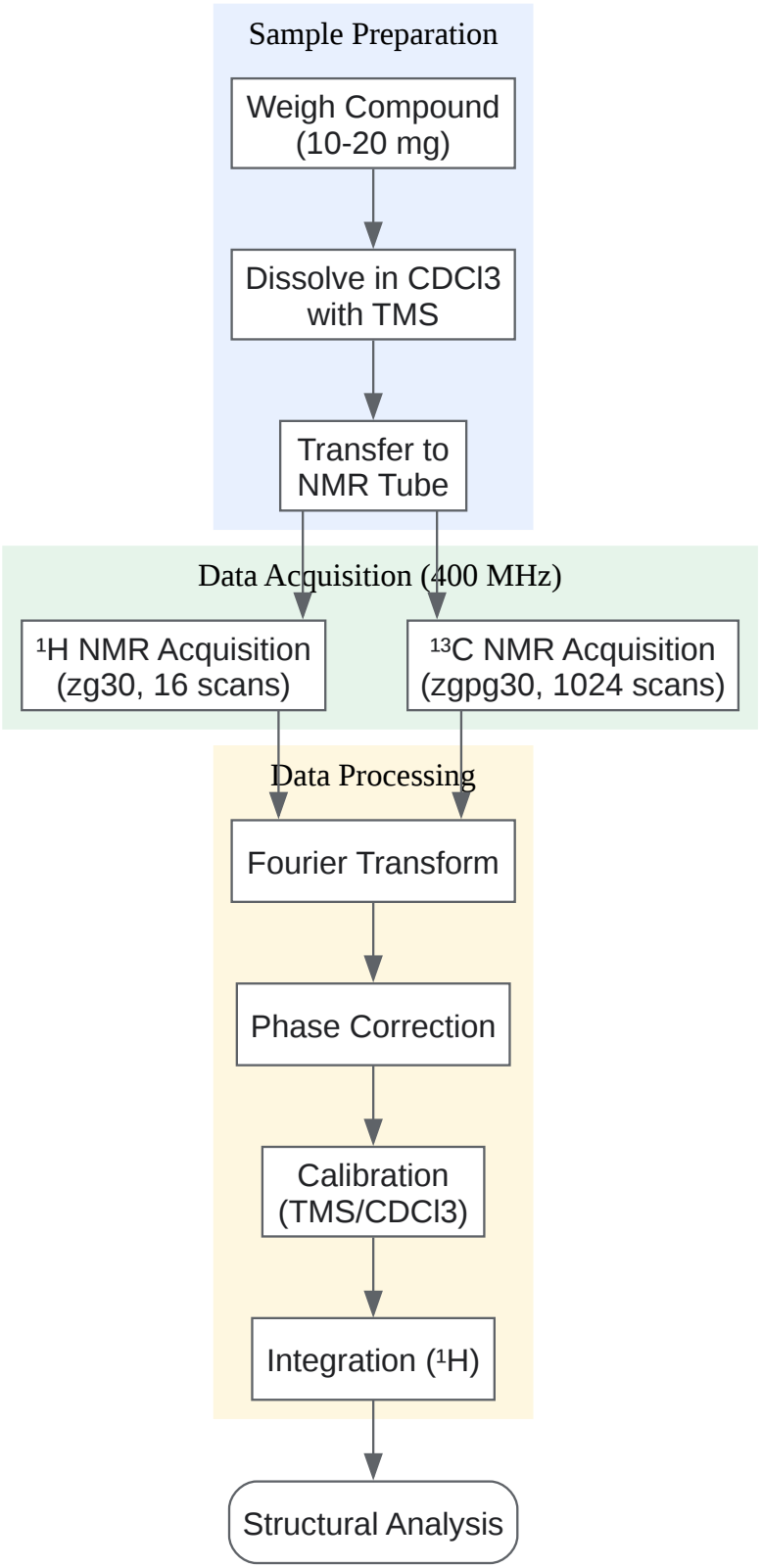

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